

handling Dilauryl maleate low temperature

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Compound Focus: Dilauryl maleate

CAS No.: 2915-52-8

Cat. No.: S1917072

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Technical Data for Diallyl Maleate

The following table summarizes key physical properties of Diallyl maleate that are critical for its handling in a laboratory setting [1] [2].

Property	Value / Description
CAS Number	999-21-3 [1]
Molecular Formula	C ₁₀ H ₁₂ O ₄ [1]
Physical State	Clear, colorless liquid [1]
Odor	Pungent [1]
Melting Point	-47 °C (-52.6 °F) [1] [2]
Boiling Point	106-116 °C at 4 mmHg [1] [2]
Density	1.074 g/mL at 20 °C [1] [2]
Flash Point	121 °C (249.8 °F) (closed cup) [2]
Recommended Storage	2-8°C (35.6-46.4 °F) [1] [2]

Property	Value / Description
Water Solubility	151.2 mg/L at 25 °C [1]
Vapor Pressure	4 mmHg at 25 °C [1] [2]
Vapor Density	6.6 (vs air) [1] [2]

Troubleshooting: Low Temperature & Storage Handling

Here are answers to common questions regarding the low-temperature handling of Diallyl maleate.

Q1: What are the primary considerations for storing Diallyl maleate?

Diallyl maleate should be stored at cold temperatures between **2-8°C** [1] [2]. This is primarily to prevent its self-polymerization over time. The monomer is typically supplied with a stabilizer, such as Hydroquinone (HQ), to inhibit premature polymerization [1].

Q2: What happens to Diallyl maleate when it is cooled to its melting point?

The melting point of Diallyl maleate is **-47 °C** [1] [2]. When cooled to this temperature, the liquid will solidify. This extremely low freezing point means the material will remain a liquid in standard laboratory freezer conditions (-20 °C). Handling the substance at very low temperatures requires protection against cryogenic burns and the use of materials compatible with such temperatures.

Q3: How should I handle Diallyl maleate if it has been stored in a cold environment?

When removing the compound from cold storage, moisture condensation on the container can be an issue. Allow the sealed container to warm to ambient temperature in a fume hood before opening to prevent water absorption and to minimize exposure to vapors. The pungent odor and vapor pressure indicate that inhalation is a concern [1].

Safety and Handling Protocols

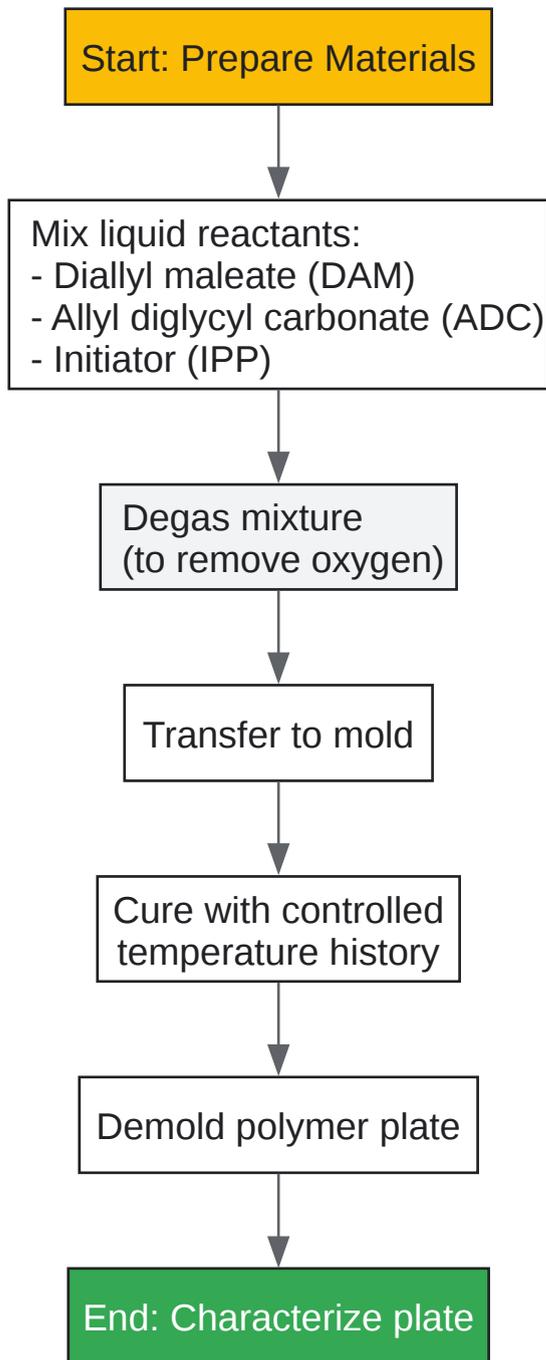
Personal Protective Equipment (PPE) The recommended personal protective equipment includes eyeshields, faceshields, gloves, and type ABEK respirator filters [2].

Hazard Classification Diallyl maleate is classified with the following hazard statements [1] [2]:

- **Acute Tox. 3 Oral** (H301): Toxic if swallowed.
- **Skin Irrit. 2** (H315): Causes skin irritation.
- **Eye Irrit. 2** (H319): Causes serious eye irritation.
- **STOT SE 3** (H335): May cause respiratory irritation.

Experimental Workflow for Polymer Plate Preparation

The following diagram outlines a general experimental workflow for casting polymer plates using Diallyl maleate, based on a research procedure [3].



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Detailed Methodology [3]:

- **Materials Preparation:** Diallyl maleate (DAM), co-monomer (e.g., Allyl diglycol carbonate, ADC), and a polymerizing initiator (e.g., Diisopropyl peroxy dicarbonate, IPP) are used. These materials are often stored separately at approximately -20°C prior to use to prevent self-polymerization.

- **Mixing and Degassing:** The liquid constituents are mixed. The mixture is then degassed to remove dissolved oxygen, which can interfere with the polymerization reaction.
- **Molding and Curing:** The degassed mixture is transferred into a mold. The polymerization ("curing") is carried out under a carefully controlled temperature program. Research indicates different curing "histories" can be used (e.g., high-temperature fast cure, or low-temperature long-duration cure) which affect the final polymer's properties, such as hardness and suitability for etching.
- **Post-Processing:** After curing is complete, the solid polymer plate is demolded. It may then be subjected to characterization or further experimental procedures.

Key Takeaways for Researchers

- The provided data and protocols are for **Diallyl maleate**, not **Dilauryl maleate**. Please verify the correct compound for your research.
- The low **melting point (-47°C)** means Diallyl maleate remains liquid in most lab cold storage, simplifying handling but requiring careful temperature control to prevent polymerization.
- The primary low-temperature challenge is **storage at 2-8°C** for stability, not managing a solid-state phase change under common conditions.

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